

2,3-Dihydroxypropyl methacrylate safety and handling precautions

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Compound of Interest		
Compound Name:	2,3-Dihydroxypropyl methacrylate	
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An In-depth Technical Guide to the Safety and Handling of 2,3-Dihydroxypropyl Methacrylate

Chemical Identification

2,3-Dihydroxypropyl methacrylate, also known as glyceryl monomethacrylate (GMMA), is a chemical compound frequently used in the synthesis of polymers and copolymers.[1] It is particularly valuable in the production of dental materials, coatings, and adhesives due to its ability to enhance adhesion and durability.[1] This guide provides comprehensive safety and handling information for researchers, scientists, and professionals in drug development.

Identifier	Value
Chemical Name	2,3-Dihydroxypropyl methacrylate[2][3][4]
Synonyms	Glyceryl monomethacrylate (GMMA), Glycerol monomethacrylate[2][5]
CAS Number	5919-74-4[2][3][4]
EC Number	227-642-6[2][6]
Molecular Formula	C7H12O4[2][3][4]
Molecular Weight	160.17 g/mol [2][7]

Hazard Identification and GHS Classification



2,3-Dihydroxypropyl methacrylate is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and leads to serious eye irritation.[3][4] It may also cause respiratory irritation.[3][4] The primary hazards are associated with direct contact and inhalation.[8]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3] [4][5][9]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation[3][4][5][9][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4]

Signal Word: Warning[3][5][9][10]

Precautionary Statements (Prevention):

- P264: Wash skin thoroughly after handling.[2][5][9]
- P270: Do not eat, drink or smoke when using this product.[11]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[2][3]
 [4][9]

Precautionary Statements (Response):

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3][4][9][10]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[5][9]



P337+P313: If eye irritation persists: Get medical advice/attention.[5][9]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2,3- Dihydroxypropyl methacrylate**.

Property	Value
Physical State	Liquid / Oil[3][5]
Color	Colorless[5]
Boiling Point	140°C @ 0.6 mmHg[5] / 310.3°C @ 760 mmHg[3]
Density	~1.16 - 1.2 g/cm³[6][8]
Flash Point	127.3°C[6][8]
Water Solubility	100 g/L at 25°C[5]
Vapor Pressure	0.0±1.5 mmHg at 25°C[8]

Detailed Safety Protocols and Procedures

Strict adherence to safety protocols is mandatory when handling **2,3-Dihydroxypropyl methacrylate** to minimize risk to personnel and the environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The selection of equipment must be based on the concentration and amount of the substance at the specific workplace.[3][12]



Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. Equipment should be tested and approved under government standards like NIOSH (US) or EN 166 (EU).[12]
Skin Protection	Wear a complete suit protecting against chemicals and chemical-resistant gloves.[3][12] Gloves must be inspected before use and disposed of properly after contamination.[4][12] Wash hands thoroughly after handling.[4][12]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[11][13] If ventilation is inadequate or for nuisance exposures, use a NIOSH-approved P95 (US) or P1 (EU EN 143) particle respirator.[3]

Handling and Storage

Proper handling and storage are critical to prevent accidents and degradation of the chemical.

- Handling: Avoid contact with skin, eyes, and clothing.[3][12] Avoid the formation and inhalation of dust, aerosols, or vapors.[3][11] Handle in a well-ventilated place.[11] Keep away from heat, sparks, and open flames.[12][13] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[11][12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[14]
 Recommended storage temperature is 2-8°C, protected from light and under an inert
 atmosphere.[3][4][15] Store locked up.[13] The product should be used within its specified
 storage duration, as prolonged storage should be avoided.[16]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure. Always consult a physician and show them the Safety Data Sheet (SDS).[3][4][12]



- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician immediately.[2][3]
- In Case of Skin Contact: Immediately take off all contaminated clothing.[11] Wash the affected area with soap and plenty of water for at least 15 minutes.[2][3] Seek immediate medical attention.[12]
- In Case of Eye Contact: Rinse the eyes cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[2][3] Remove contact lenses if present and easy to do.[2][3] Continue rinsing and consult a physician immediately.[2][12]
- If Swallowed: Do NOT induce vomiting.[2][12] Rinse the mouth with water and never give anything by mouth to an unconscious person.[2][12] Call a physician or Poison Control Center immediately.[2]

Accidental Release Measures (Spill Protocol)

In the event of a spill, prioritize personal safety and environmental protection.

- Ensure Personal Safety: Wear appropriate personal protective equipment, including respiratory protection.[3][12] Evacuate non-essential personnel from the area.[3][12] Ensure adequate ventilation.[3][12]
- Control Ignition Sources: Remove all sources of ignition from the spill area.[12]
- Containment: Prevent the spill from spreading further or entering drains.[3][4][12]
- Cleanup: For liquid spills, absorb with an inert material such as sand, diatomite, or universal binders.[13] For solid spills, sweep or shovel the material into a suitable, closed container for disposal, avoiding dust formation.[3][4]
- Disposal: Dispose of the contaminated material as hazardous waste in accordance with local, regional, and national regulations.[2][13]

Firefighting Measures

 Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO2).[2][4][12]

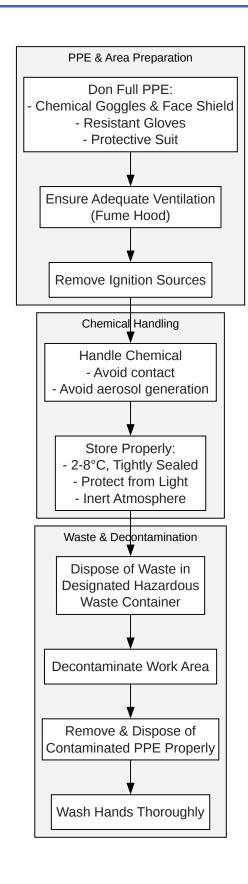


- Specific Hazards: The product is a combustible liquid.[17] Thermal decomposition can release irritating and toxic gases, including carbon oxides.[12][14] Vapors may form explosive concentrations in low-lying areas.[12]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][4][12] Use water spray to cool unopened containers.[12]

Workflow Visualizations

The following diagrams illustrate key safety and handling workflows for **2,3-Dihydroxypropyl methacrylate**.

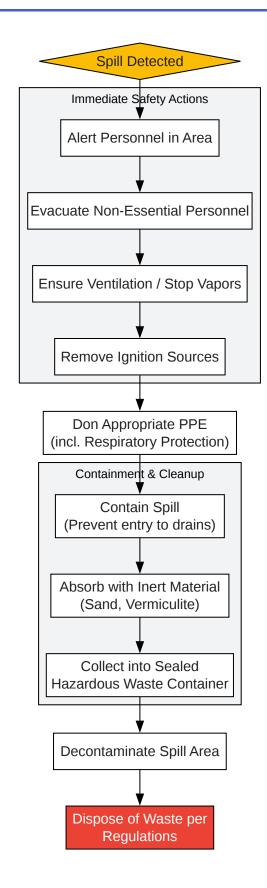




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Caption: Workflow for Safe Handling and Storage.

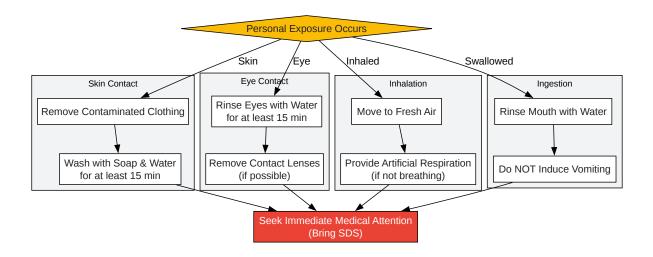




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Caption: Emergency Response Protocol for a Chemical Spill.





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Caption: First Aid Response to Personal Exposure.

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